

# physical and chemical properties of "24,25-Epoxytirucall-7-en-3,23-dione"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 24,25-Epoxytirucall-7-en-3,23-dione

Cat. No.: B15592048

[Get Quote](#)

## An In-depth Technical Guide to 24,25-Epoxytirucall-7-en-3,23-dione

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**24,25-Epoxytirucall-7-en-3,23-dione** is a novel triterpenoid first isolated from the stems of *Amoora dasyclada*. This technical guide provides a comprehensive overview of its physical and chemical properties, spectroscopic data, and a detailed experimental protocol for its isolation. Furthermore, it explores the emerging research on its biological activities, including its potential as a cytotoxic agent against cancer cell lines. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

### Chemical and Physical Properties

**24,25-Epoxytirucall-7-en-3,23-dione** is a tetracyclic triterpenoid belonging to the tirucallane subclass. Its core structure features a characteristic epoxy ring at the C-24 and C-25 positions of the side chain.

### General Properties

Property	Value	Source
Chemical Name	24,25-Epoxytirucall-7-en-3,23-dione	N/A
CAS Number	890928-81-1	[1]
Molecular Formula	C <sub>30</sub> H <sub>46</sub> O <sub>3</sub>	[1]
Molecular Weight	454.68 g/mol	[2]
Appearance	White amorphous powder	N/A

## Physicochemical Data

Property	Value	Source
Melting Point	150-151 °C	[3]
Boiling Point (Predicted)	534.3 ± 50.0 °C	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

## Spectroscopic Data

The structure of **24,25-Epoxytirucall-7-en-3,23-dione** was elucidated using a combination of spectroscopic techniques.

## Nuclear Magnetic Resonance (NMR) Data

The <sup>1</sup>H and <sup>13</sup>C NMR data were recorded in CDCl<sub>3</sub>.

Table 2.1: <sup>1</sup>H NMR Spectroscopic Data (CDCl<sub>3</sub>)

Proton	Chemical Shift (δ) ppm
H-7	5.30 (br s)
H-24	3.45 (t, J=6.0 Hz)

Table 2.2:  $^{13}\text{C}$  NMR Spectroscopic Data ( $\text{CDCl}_3$ )

Carbon	Chemical Shift ( $\delta$ ) ppm
C-3	217.5
C-23	210.2
C-7	120.4
C-8	145.2
C-24	64.5
C-25	58.1

## Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was used to determine the exact mass.

Ion	m/z
$[\text{M}+\text{Na}]^+$	477.3342

## Infrared (IR) Spectroscopy Data

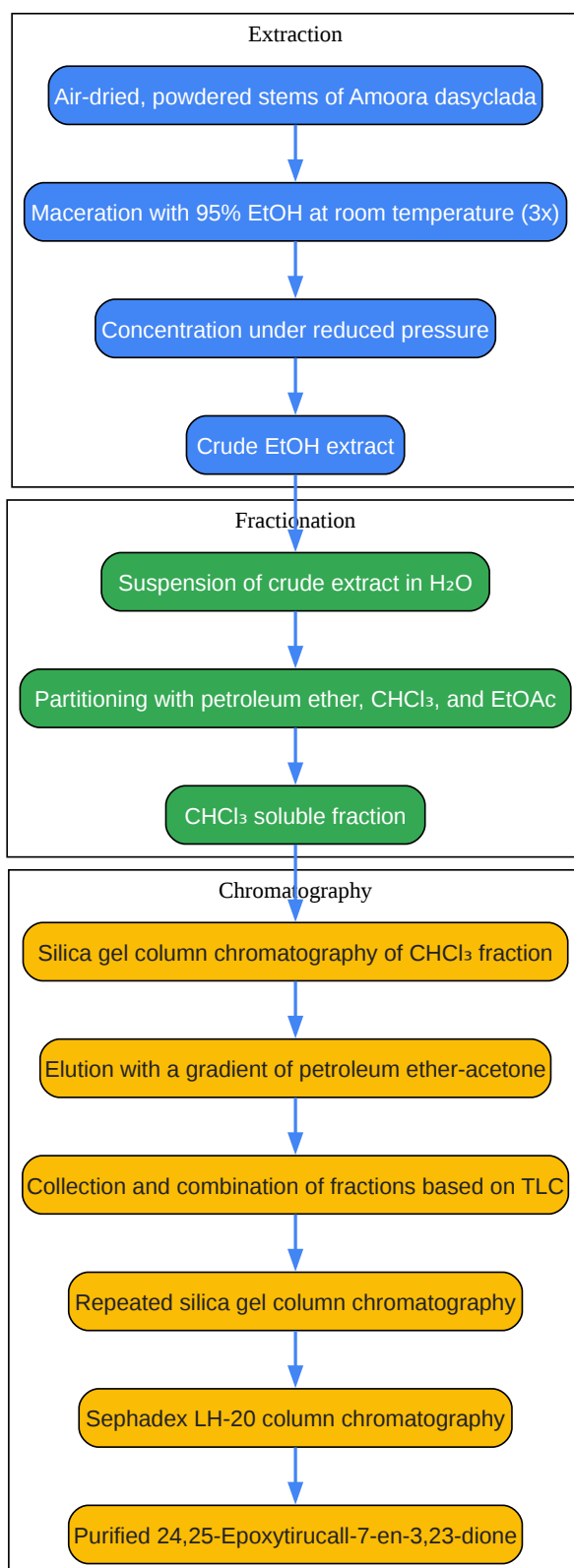
The IR spectrum shows characteristic absorption bands.

Wavenumber ( $\text{cm}^{-1}$ )	Functional Group
1710	C=O (Ketone)

## Experimental Protocols

### Isolation of 24,25-Epoxytirucall-7-en-3,23-dione

The following protocol is based on the original isolation from the stems of *Amoora dasyclada*.<sup>[4]</sup>



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation of **24,25-Epoxytirucall-7-en-3,23-dione**.

#### Methodology:

- **Extraction:** The air-dried and powdered stems of *Amoora dasyclada* were macerated with 95% ethanol at room temperature three times. The combined ethanol extracts were then concentrated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude ethanol extract was suspended in water and successively partitioned with petroleum ether, chloroform ( $\text{CHCl}_3$ ), and ethyl acetate (EtOAc).
- **Chromatography:** The  $\text{CHCl}_3$  soluble fraction was subjected to silica gel column chromatography, eluting with a gradient of petroleum ether-acetone. Fractions were collected and monitored by thin-layer chromatography (TLC). Fractions containing the target compound were combined and further purified by repeated silica gel column chromatography and Sephadex LH-20 column chromatography to afford pure **24,25-Epoxytirucall-7-en-3,23-dione**.

## Biological Activities and Potential Signaling Pathways

Preliminary studies have indicated that **24,25-Epoxytirucall-7-en-3,23-dione** possesses cytotoxic properties.[5] Further research into its biological activities suggests potential anti-inflammatory and antimicrobial effects, and it is known to modulate cellular pathways involved in apoptosis and cell proliferation.[6]

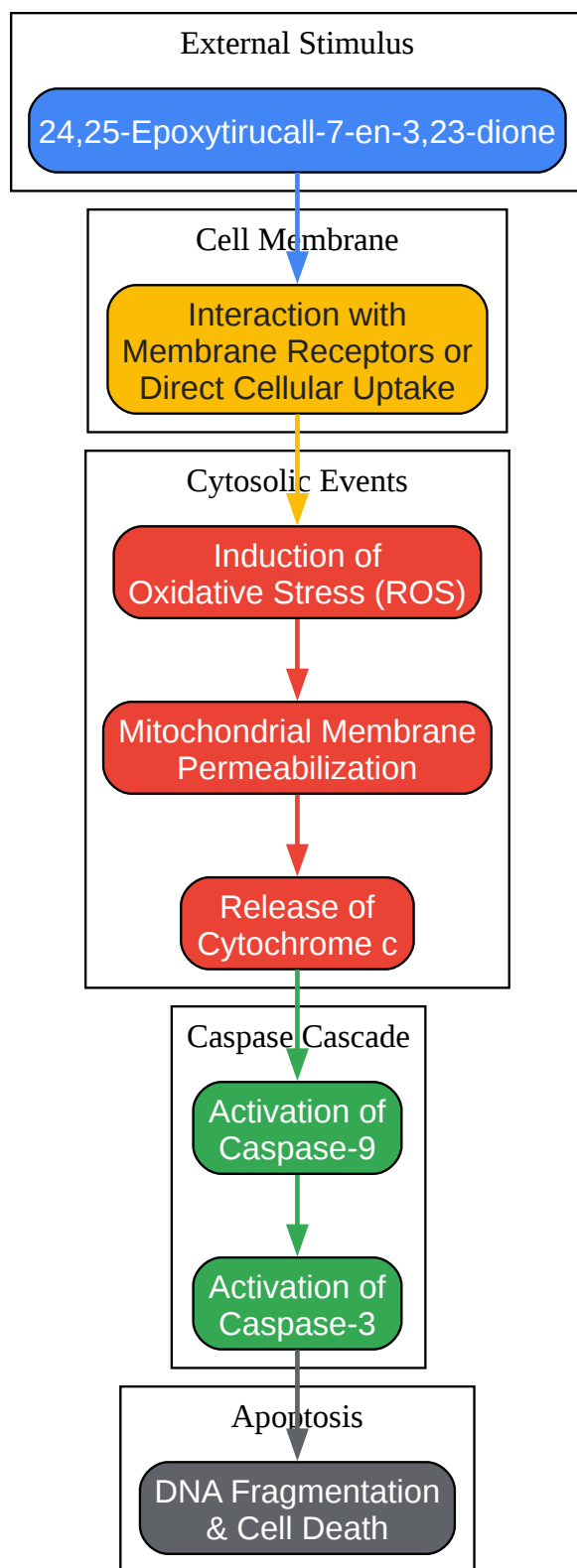
### Cytotoxic Activity

Tirucallane triterpenoids isolated from *Amoora dasyclada* have demonstrated cytotoxic activity against human cancer cell lines.[5] Specifically, compounds from this plant have been tested against AGZY 83-a (human lung cancer cells) and SMMC-7721 (human liver cancer cells).[7][8] While specific  $\text{IC}_{50}$  values for **24,25-Epoxytirucall-7-en-3,23-dione** from these studies are not detailed, the general activity of this class of compounds from the source plant is noted.

### Potential Apoptosis-Inducing Signaling Pathway

While a specific, experimentally validated signaling pathway for **24,25-Epoxytirucall-7-en-3,23-dione** has not yet been elucidated in the literature, a hypothetical pathway for its

apoptosis-inducing effect in cancer cells can be proposed based on the known mechanisms of other triterpenoids.



[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway for apoptosis induction.

This proposed pathway suggests that **24,25-Epoxytirucall-7-en-3,23-dione** may induce apoptosis through the intrinsic mitochondrial pathway, a common mechanism for cytotoxic natural products.

## Conclusion and Future Directions

**24,25-Epoxytirucall-7-en-3,23-dione** is a novel triterpenoid with interesting chemical features and promising, albeit preliminary, biological activities. The data presented in this guide provide a solid foundation for future research. Key areas for further investigation include:

- **Total Synthesis:** The development of a synthetic route to **24,25-Epoxytirucall-7-en-3,23-dione** would enable the production of larger quantities for extensive biological testing and the generation of analogues for structure-activity relationship studies.
- **Mechanism of Action:** Detailed studies are required to elucidate the specific molecular targets and signaling pathways through which this compound exerts its cytotoxic and other potential biological effects.
- **In Vivo Studies:** Following comprehensive in vitro evaluation, in vivo studies in animal models are necessary to assess the efficacy, pharmacokinetics, and safety profile of **24,25-Epoxytirucall-7-en-3,23-dione**.

The unique structure and initial biological activity profile of **24,25-Epoxytirucall-7-en-3,23-dione** make it a compelling candidate for further investigation in the quest for new therapeutic agents.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 24,25-Epoxytirucall-7-en-3,23-dione | CAS:890928-81-1 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. bocsci.com [bocsci.com]
- 4. jipb.net [jipb.net]
- 5. Anticancer activity of tirucallane triterpenoids from Amooora dasyclada - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 24,25-Epoxytirucall-7-en-3,23-dione [myskinrecipes.com]
- 7. scispace.com [scispace.com]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical and chemical properties of "24,25-Epoxytirucall-7-en-3,23-dione"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15592048#physical-and-chemical-properties-of-24-25-epoxytirucall-7-en-3-23-dione]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)



